

Application Notes and Protocols for Accessing NCDC Epidemiological Data

Author: BenchChem Technical Support Team. **Date:** December 2025

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Introduction

The Nigeria Centre for Disease Control and Prevention (**NCDC**) is the country's national public health institute.^[1] It has the mandate to lead the preparedness, detection, and response to infectious disease outbreaks and public health emergencies.^[1] The **NCDC** coordinates surveillance systems to collect, analyze, and interpret data on diseases of public health importance, making its data a critical resource for researchers, scientists, and drug development professionals.^[1] Accessing this data requires a clear understanding of the available datasets and the protocols for requesting information.

These notes provide a comprehensive guide for researchers seeking to access and utilize epidemiological data from the **NCDC**. The objective is to outline the types of data available, the formal procedures for data requests, and the responsibilities of researchers in handling such data.

Types of Available Data

The **NCDC** disseminates epidemiological information through various publications, which are publicly available on its website.^[2] These are valuable preliminary resources for any research initiative.

Publicly Available Data Sources:

- Weekly Epidemiological Reports: Provide updates on the current public health events and disease outbreaks.[\[2\]](#)
- Situation Reports: Offer detailed information on specific outbreaks, such as Lassa Fever or Mpox, including case numbers, fatalities, and response activities.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Annual Reports: Summarize the epidemiological landscape and **NCDC** activities over a year.[\[2\]](#)
- Guidelines/Protocols: Include national strategies and recommendations for disease control.[\[2\]](#)
- Dashboards: The **NCDC** may host online dashboards for specific diseases, providing interactive data visualizations.[\[5\]](#)

For research requiring more granular or specific datasets not available in public reports, a formal data request is necessary. These may include anonymized line-list data, surveillance data from specific programs, or laboratory data.

Data Presentation

Quantitative data from **NCDC**'s public reports can be structured for analysis. Below is an example of how data from a weekly epidemiological report on Lassa Fever could be summarized.

Table 1: Example Summary of NCDC Lassa Fever Situation Report (Week 40, 2025)

| Metric | Value | Geographic Scope | Key Demographics |
|-----------------------------------|--|--|--|
| New Confirmed Cases | 13 | All new cases from Ondo State | N/A |
| Cumulative Confirmed Cases (2025) | 924 | 21 States and 106 LGAs | Most affected age group: 21-30 years |
| Cumulative Deaths (2025) | 172 | 21 States and 106 LGAs | Male-to-female ratio of confirmed cases: 1:0.8 |
| Case Fatality Rate (CFR) | 18.6% | National Average | N/A |
| States with Highest Burden | Ondo (35%), Bauchi (22%), Edo (17%), Taraba (13%), Ebonyi (3%) | 90% of all confirmed cases are from these 5 states | N/A |

Source: Data compiled from the **NCDC** Lassa Fever Situation Report for Epidemiological Week 40.[3]

Protocols for Data Access

Accessing restricted or detailed epidemiological data from the **NCDC** for research purposes involves a formal application process. The following protocols outline the necessary steps to ensure a successful request.

Pre-Application Protocol

- Define Research Question: Clearly articulate the research objectives and the specific data required to address them.
- Review Public Data: Thoroughly examine all publicly available **NCDC** reports and publications to determine if the required data is already accessible.[2] This demonstrates due diligence to the data request committee.

- Identify Data Custodian: Determine the relevant department within the **NCDC** that is most likely the custodian of the desired data (e.g., Surveillance and Epidemiology Department, National Reference Laboratory).
- Prepare a Research Proposal: Develop a comprehensive research proposal that includes:
 - Project Title and Abstract: A concise summary of the research.
 - Introduction and Rationale: Background on the research topic and justification for the study.
 - Objectives: Clear and specific research goals.
 - Methodology: Detailed description of the study design, data analysis plan, and how the **NCDC** data will be used.
 - Data Management Plan: A plan for how the data will be stored, secured, and handled to ensure confidentiality and privacy.
 - Ethical Considerations: A statement on how ethical principles will be upheld.
 - Expected Outcomes and Dissemination Plan: How the research findings will be shared.
 - Curriculum Vitae (CVs): Include CVs for the Principal Investigator and key research staff.

Formal Application Protocol

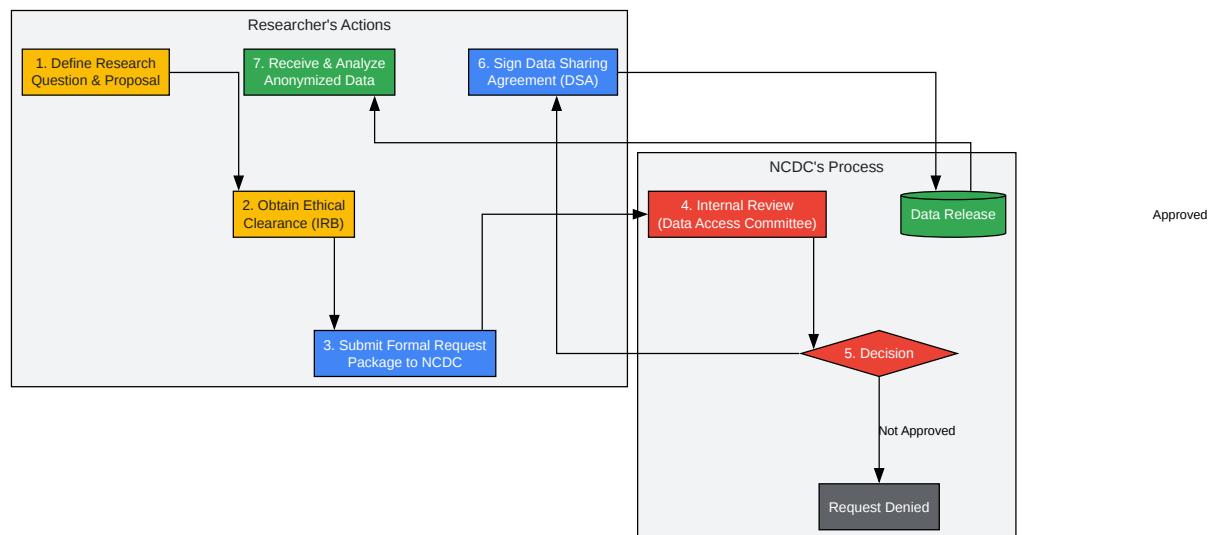
- Obtain Ethical Clearance: Secure approval from a registered Institutional Review Board (IRB) or a recognized Research Ethics Committee. This is a mandatory prerequisite for accessing non-public health data.
- Submit Formal Request: Address a formal letter of request to the Director General of the **NCDC**.^[1] The letter should introduce the research project and the data being requested.
- Complete Data Request Form: While a specific **NCDC** form is not publicly available, the request should include all information typically required in such forms.^{[6][7]} This includes investigator details, project description, justification for data access, and the specific variables needed.^{[6][7]}

- Attach Supporting Documents: The application package must include:
 - The formal letter of request.
 - The complete research proposal.
 - A copy of the ethical clearance certificate.
 - CVs of the research team.
- Review and Approval Process: The **NCDC** will review the application. This may involve an internal data access committee or review board. The review will assess the scientific merit of the proposal, the feasibility of the request, and compliance with ethical standards.
- Data Sharing Agreement (DSA): If the request is approved, the researcher or their institution will be required to sign a DSA. This legal document will outline the terms and conditions of data use, including:
 - Restrictions on data sharing with third parties.
 - Data security requirements.
 - Confidentiality and anonymity protocols.
 - Publication and authorship guidelines.
 - Data destruction protocols after project completion.

Visualized Workflows and Relationships

Data Access Request Workflow

The following diagram illustrates the step-by-step process for a researcher to request epidemiological data from the **NCDC**.

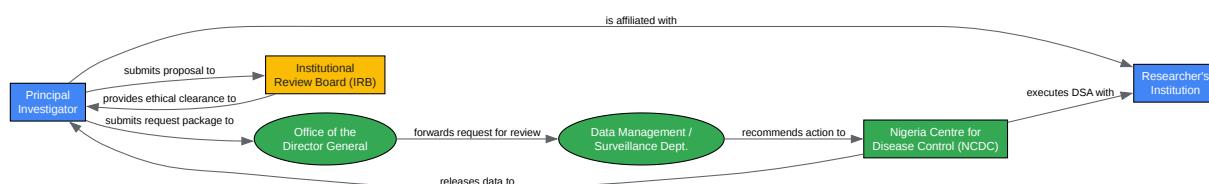


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Caption: Workflow for **NCDC** epidemiological data access requests.

Logical Relationship of Key Entities

This diagram shows the logical relationship between the researcher, their institution, the ethics committee, and the **NCDC** during the data request process.



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